

In-depth Technical Guide: The Physicochemical Properties of Methoxybenzoic Acid Derivatives

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Compound of Interest

Compound Name: 2-(Benzyl)-4-methoxybenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the inquiry regarding the molecular weight and properties of **2-(Benzyl)-4-methoxybenzoic acid**. Despite a comprehensive search of chemical databases and scientific literature, no direct information was found for this specific compound. This suggests that "**2-(Benzyl)-4-methoxybenzoic acid**" may be a novel or not widely reported molecule.

This document instead provides a detailed overview of structurally similar and commercially available methoxybenzoic acid derivatives. By presenting the physicochemical data, and where available, experimental protocols for these related compounds, we aim to provide a valuable resource for researchers in the field of medicinal chemistry and drug development. The guide includes a comparative analysis of these analogs to offer insights into how structural modifications influence their properties.

Comparative Analysis of Methoxybenzoic Acid Derivatives

While data for **2-(Benzyl)-4-methoxybenzoic acid** remains elusive, several structurally related compounds are well-characterized. The following table summarizes the key quantitative

data for these analogs, facilitating a comparative understanding of their properties.

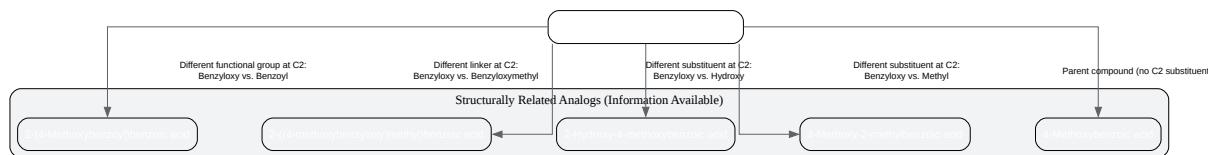
Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Notes
2-(4-Methoxybenzoyl) benzoic acid	C15H12O4	256.25[1]	1151-15-1[1]	Features a benzoyl group instead of a benzyloxy group at the 2-position.
2-((4-methoxybenzyloxy)methyl)benzoic acid	C16H16O4	272.301[2]	1154955-09-5[2]	Contains a methoxybenzyloxy methyl group at the 2-position.
2-Hydroxy-4-methoxybenzoic acid	C8H8O4	168.15	2237-36-7	Has a hydroxyl group instead of a benzyloxy group at the 2-position.
4-Methoxy-2-methylbenzoic acid	C9H10O3	166.18[3]	6245-57-4[3]	Contains a methyl group instead of a benzyloxy group at the 2-position.
2-Amino-4,5-dimethoxybenzoic acid	C9H11NO4	197.19	5653-40-7	An example of a related compound with different substitutions.
4-Methoxybenzoic acid (p-Anisic acid)	C8H8O3	152.1473[4]	100-09-4[4]	The parent compound without substitution at the 2-position.
2-(4-Methoxybenzamido)benzoic acid	Not specified	271.272[5]	34425-86-0[5]	Features a benzamido group

do)benzoic acid

at the 2-position.

Structural Relationships of Methoxybenzoic Acid Analogs

To visually represent the structural differences between the requested compound and the identified analogs, the following logical relationship diagram is provided.

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Structural comparison of the requested compound and its analogs.

Experimental Protocols and Biological Context

As no experimental data was found for "**2-(Benzyloxy)-4-methoxybenzoic acid**," this section provides information on the synthesis and biological relevance of its close analogs, which may serve as a reference for future research.

Synthesis of Methoxybenzoic Acid Derivatives

The synthesis of various methoxybenzoic acid derivatives often involves multi-step reactions. For instance, the synthesis of 2-methoxy-4-amino-5-ethylsulfonyl benzoic acid, an important intermediate for the antipsychotic drug Amisulpride, can be achieved through a two-step process starting from 2-methoxy-4-acetaminomethyl benzoate^[6]. The process involves reacting it with chlorosulfonic acid, followed by reaction with sodium sulfite and diethyl sulfate^[6].

Another example is the preparation of methoxybenzoic acid itself, which can be synthesized via a nucleophilic substitution reaction of a suitable precursor with sodium methylate in methanol, followed by hydrolysis[7].

Biological Activities of Related Compounds

Several methoxybenzoic acid derivatives have been investigated for their biological activities. For example, 4-Methoxy-2-methylbenzoic acid is utilized in the synthesis of anti-inflammatory and analgesic agents[3]. Additionally, some derivatives are explored for their potential in polymer chemistry to enhance properties like thermal stability[3].

The synthesis of 2-Methoxy-4-(methylsulfanyl)benzoic Acid has been reported as an intermediate in the preparation of the cardiotonic drugs Sulmazole and Isomazole.

Conclusion

While the requested information on "**2-(BenzylOxy)-4-methoxybenzoic acid**" is not available in the public domain, this guide provides a comprehensive overview of its closest structural analogs. The data presented here on molecular weights, and the brief on synthetic and biological contexts of these related compounds, offer a valuable starting point for researchers. It is recommended that any future work on **2-(BenzylOxy)-4-methoxybenzoic acid** would likely require de novo synthesis and characterization. We hope this compiled information serves as a useful resource for your research and development endeavors.

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